

Fangchinoline Solubility and Stock Solution Preparation

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Compound Focus: Fangchinoline

CAS No.: 436-77-1

Cat. No.: S573504

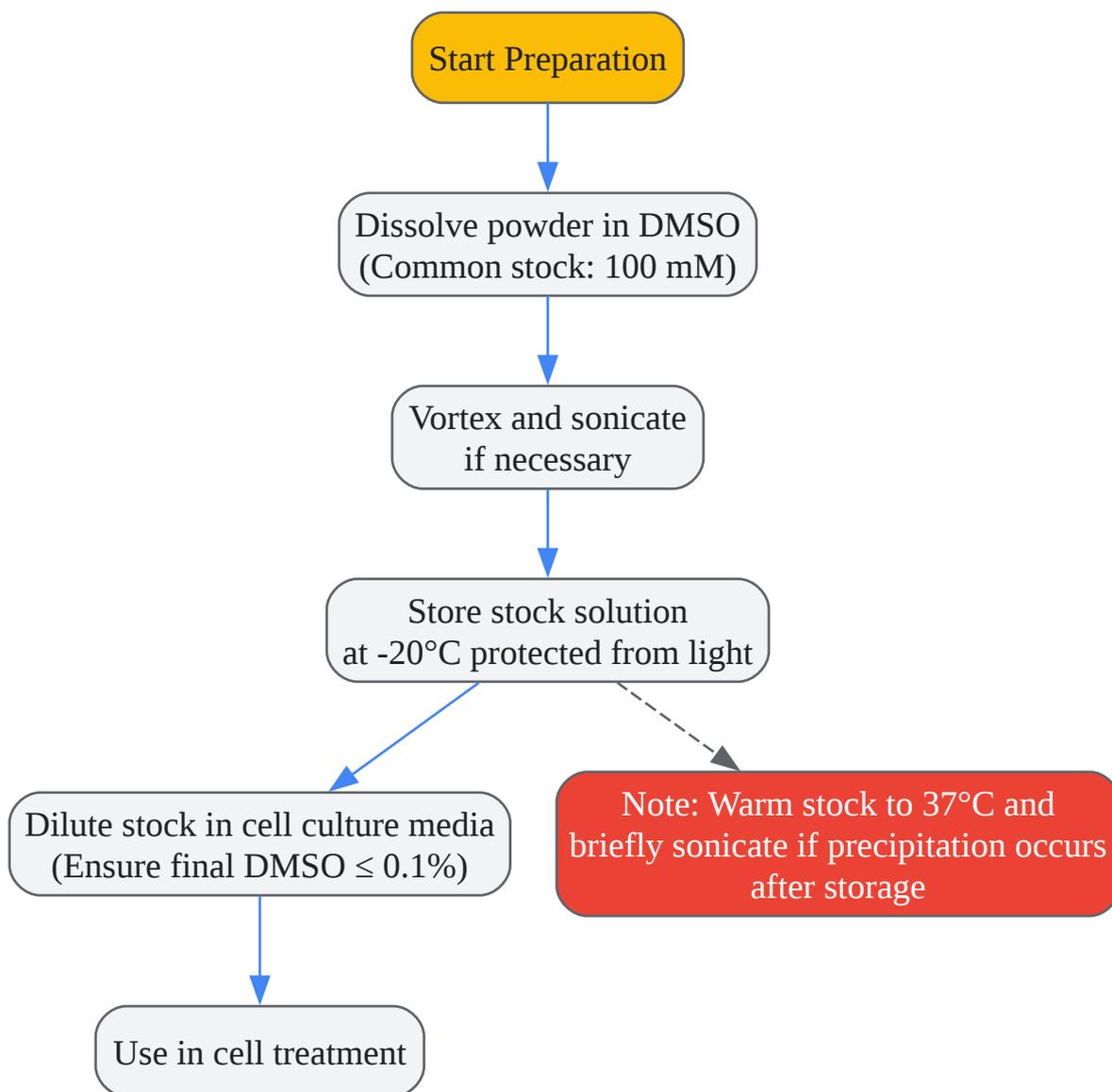
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Fangchinoline has limited solubility in water, so preparing a concentrated stock solution in an organic solvent is a standard first step. The table below summarizes the solubility information and common preparation methods gathered from the literature.

Property/Method	Details	Source / Reference
General Solubility	Soluble in chloroform and methanol; slightly soluble in water [1].	Manufacturer (BioCrick)
Recommended Solvent	Dimethyl sulfoxide (DMSO)	Multiple research studies [2] [3] [4]
Common Stock Concentration	100 mM [4]	<i>Toxicology in Vitro</i> (2024)
Storage Condition	Stock solutions should be stored protected from light [5].	Manufacturer (InvivoChem)

Experimental Workflow for Solution Preparation

The following diagram outlines the standard workflow for preparing and using **fangchinoline** in cell culture experiments, based on common protocols from the search results.



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Key Experimental Protocols from Literature

The table below lists specific examples of how **fangchinoline** has been prepared and used in recent peer-reviewed studies. This can serve as a practical reference for designing your own experiments.

Study Focus	Reported Stock Solution	Final Working Concentrations	Cell Lines / Models Used	Citation
Osteoporosis (in vitro)	Not specified	0.5 μ M, 1 μ M	Bone marrow macrophages (BMMs) from mice [2]	<i>Int J Biol Sci</i> (2020)
Chronic Myelogenous Leukemia	Dissolved in DMSO	0.1 - 10 μ M	K562 human chronic myelogenous leukemia cells [3]	<i>Exp Ther Med</i> (2013)
Mouse Oocyte Meiosis	100 mM in DMSO	50 - 300 μ M	Mouse oocytes [4]	<i>Toxicol In Vitro</i> (2024)
Bladder Cancer (in vitro)	Not specified	2.5 - 40 μ M	T24 and 5637 bladder cancer cells [5]	InvivoChem (Citing PLoS One)

Important Considerations for Your Experiments

- **Solvent Toxicity Control:** It is crucial to include a vehicle control group in your experiments. Treat control cells with the same volume of DMSO used in your highest **fangchinoline** treatment group to ensure any observed effects are due to the compound and not the solvent. The final DMSO concentration should typically not exceed **0.1%** [3].
- **Monitoring Precipitation:** If your working solution in cell culture media becomes cloudy, it indicates precipitation. Gently warming the solution to 37°C and agitating may help re-dissolve the compound.
- **Dose-Response Relationships:** The effective concentration of **fangchinoline** varies significantly depending on the biological system and assay. The cited studies show working concentrations ranging from sub-micromolar to hundreds of micromolar, highlighting the need for careful dose-response experiments in your specific model [2] [3] [4].

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References

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2. protects against bone loss in OVX mice via inhibiting... Fangchinoline [ijbs.com]
3. induces G0/G1 arrest by modulating the expression of... Fangchinoline [spandidos-publications.com]
4. Fangchinoline inhibits mouse oocyte meiosis by disturbing ... [sciencedirect.com]
5. | HIV-1 inhibitor | CAS# 436-77-1 | InvivoChem Fangchinoline [invivochem.com]

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